

Structure-activity relationship of 5-Chloro-6-methylnicotinic acid derivatives

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Compound of Interest

Compound Name: 5-Chloro-6-methylnicotinic acid

CAS No.: 1256835-19-4

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Strategic Scaffold Analysis: 5-Chloro-6-methylnicotinic Acid Derivatives

Executive Summary

In the high-stakes arena of drug discovery and agrochemical design, the **5-Chloro-6-methylnicotinic acid** scaffold represents a "privileged structure"—a molecular framework capable of providing ligands for diverse biological targets. Unlike simple nicotinic acid (Vitamin B3), this di-substituted derivative offers a unique balance of metabolic stability (via the 5-Cl block) and steric/conformational control (via the 6-Me anchor).

This guide objectively compares the performance of this scaffold against unsubstituted and alternative halogenated analogs, providing researchers with the rationale to select or reject this moiety for lead optimization.

The "Warhead" Analysis: Structure-Activity Relationship (SAR)

The biological potency of **5-Chloro-6-methylnicotinic acid** derivatives is not accidental; it stems from the synergistic effects of its substituents.

The 5-Chloro Substituent: The Metabolic Shield

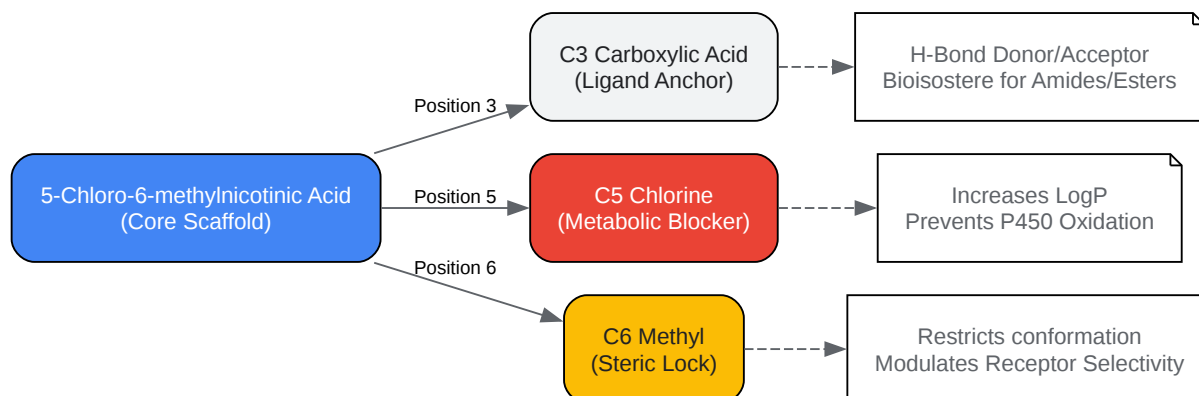
- **Function:** In many pyridine-based drugs, the C5 position is a "soft spot" for metabolic oxidation by Cytochrome P450 enzymes.
- **Mechanism:** Introducing a chlorine atom at C5 blocks this metabolic liability. Chlorine is bioisosteric with the methyl group but electron-withdrawing, which lowers the electron density of the pyridine ring, making it less susceptible to oxidative attack while increasing lipophilicity (LogP).
- **Impact:** Enhanced half-life () and oral bioavailability compared to the 5-H analog.

The 6-Methyl Substituent: The Steric Anchor

- **Function:** The 6-methyl group introduces steric bulk adjacent to the ring nitrogen.
- **Mechanism:** This substituent restricts the rotation of the pyridine ring when bound to a receptor (conformational locking). In the context of nicotinic acetylcholine receptors (nAChRs), 6-methyl substitution can drastically alter agonist/antagonist profiles by clashing with specific residues in the binding pocket.
- **Impact:** Increased selectivity. For example, 6-methylnicotine (a related derivative) exhibits higher potency and toxicity profiles than nicotine itself due to this specific binding mode.

Visual SAR Map

The following diagram illustrates the functional roles of each position on the scaffold.



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Caption: Functional dissection of the **5-Chloro-6-methylnicotinic acid** scaffold showing SAR contributions.

Comparative Performance Data

This section compares the 5-chloro-6-methyl derivative against its most common alternatives: the unsubstituted parent and the 5-bromo analog.^[1]

Table 1: Physicochemical and Biological Comparison

Feature	5-Chloro-6-methylnicotinic Acid	Nicotinic Acid (Unsubstituted)	5-Bromo-6-methylnicotinic Acid
Lipophilicity (Est. LogP)	High (~1.8)	Low (~0.3)	High (~2.0)
Metabolic Stability	High (Blocked C5 oxidation)	Low (Rapid conjugation/metabolism)	High (Blocked C5 oxidation)
Chemical Reactivity	Moderate (Stable intermediate)	Low	High (Br is a better leaving group for Pd-coupling)
Primary Application	Herbicides & Stable Drugs	Nutrition (Vitamin B3)	Synthesis Intermediate (Cross-coupling)
Cost Efficiency	High (Chlorination is cheaper)	Very High	Moderate (Bromination is more expensive)
Toxicity Risk	Moderate (Chlorinated metabolites)	Low	Moderate

Key Insight: Choose the 5-Chloro variant for final drug candidates where metabolic stability and cost are paramount. Choose the 5-Bromo variant if you need to perform complex Suzuki/Buchwald couplings at the C5 position during synthesis, as Bromine is a superior leaving group [1].

Experimental Protocols

To validate the utility of this scaffold, we provide two protocols: one for its synthesis (demonstrating accessibility) and one for evaluating its biological activity (Antimicrobial efficacy).

Protocol A: Synthesis of **5-Chloro-6-methylnicotinic Acid**

Rationale: This protocol utilizes the hydrolysis of the nitrile precursor, a robust industrial method ensuring high purity.

Materials:

- 5-Chloro-3-methylpicolinonitrile (Starting material)
- Sodium Hydroxide (NaOH), 5.0N solution
- Ethanol (EtOH)
- Hydrochloric Acid (HCl), 5N

Step-by-Step Workflow:

- Dissolution: Dissolve 24.0 g (157 mmol) of 5-chloro-3-methylpicolinonitrile in 100 mL of Ethanol.
- Hydrolysis: Add 110 mL (550 mmol) of 5.0N NaOH.
- Reflux: Heat the mixture to 90°C and reflux for 18 hours. Critical Step: Ensure complete conversion of the nitrile to the carboxylate to avoid amide impurities.
- Workup: Cool to Room Temperature (RT). Concentrate under reduced pressure to remove ethanol.
- Acidification: Dilute the residue with water and adjust pH to 4.0 using 5N HCl.
- Extraction: Extract the precipitate with Ethyl Acetate (3 x 100 mL).
- Drying: Dry combined organic layers over anhydrous , filter, and concentrate.
- Yield: Expect ~89% yield of off-white solid.

Protocol B: Antimicrobial Susceptibility Assay (MIC Determination)

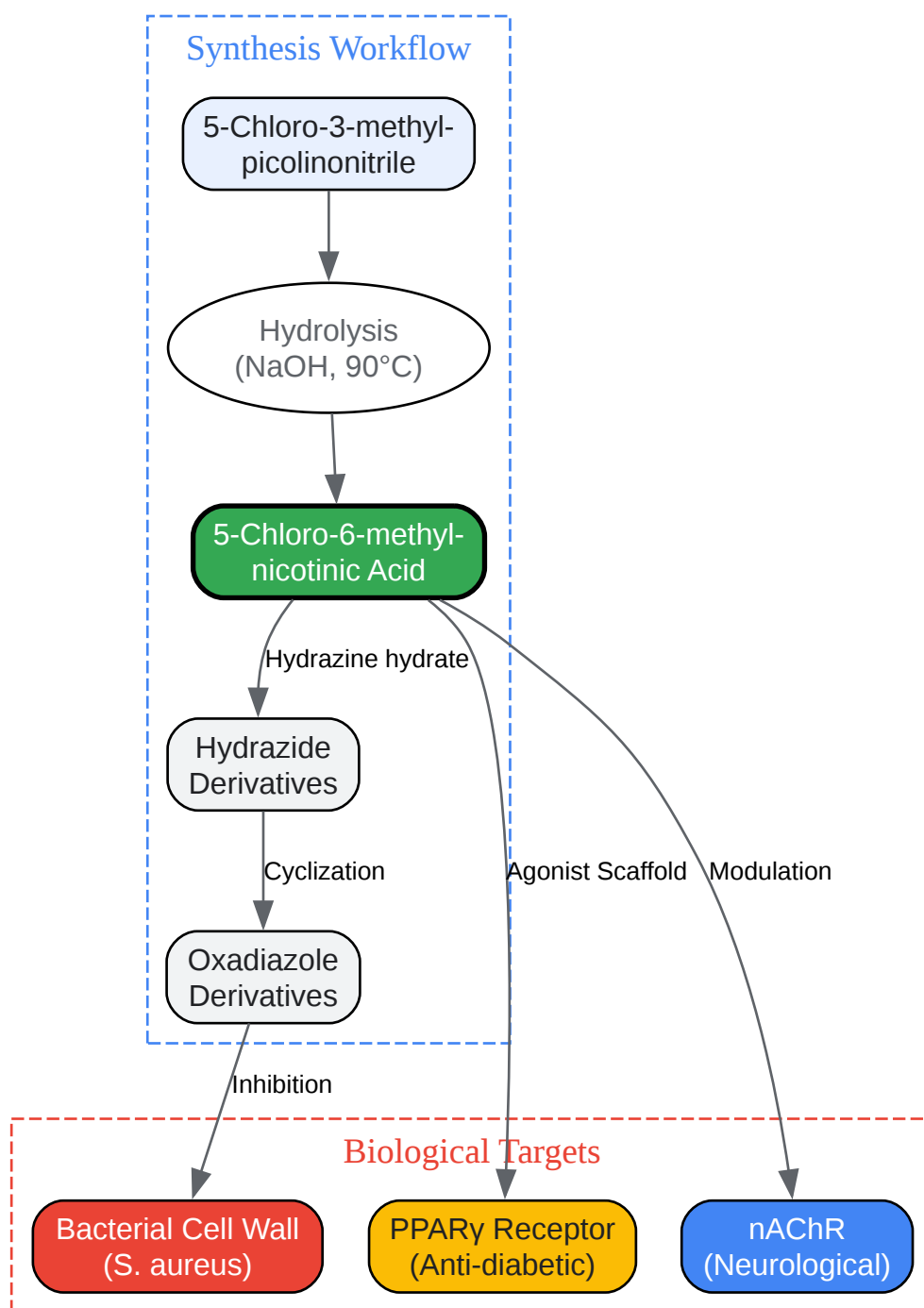
Rationale: Derivatives of this scaffold (e.g., oxadiazoles) exhibit potent activity against Gram-positive bacteria like *S. aureus* [2].

Method: Broth Microdilution

- Preparation: Dissolve the **5-Chloro-6-methylnicotinic acid** derivative in DMSO to a stock concentration of 1 mg/mL.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 0.5 – 256 µg/mL).
- Inoculation: Add 10 µL of bacterial suspension (*S. aureus* ATCC 25923) adjusted to CFU/mL to each well.
- Incubation: Incubate at 37°C for 24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing no visible turbidity.
 - Control: Unsubstituted nicotinic acid typically shows MIC > 128 µg/mL (Inactive).
 - Target: Potent derivatives should show MIC < 16 µg/mL.

Synthesis & Signaling Visualization

The following diagram outlines the synthetic pathway from the nitrile precursor and maps the downstream biological signaling pathways relevant to this scaffold (specifically PPAR γ agonism and Bacterial Cell Wall inhibition).



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Caption: Integrated workflow showing the chemical synthesis of the scaffold and its divergence into key therapeutic areas.

Expert Insight: The "Nicotine Analog" Warning

Recent toxicological evaluations have highlighted 6-methylnicotine (a direct analog of this scaffold) as a potent psychoactive substance appearing in unregulated e-cigarette liquids.

- Potency: It is reportedly more potent at specific nAChR subtypes than nicotine.
- Implication: When using **5-Chloro-6-methylnicotinic acid** as a pharmaceutical intermediate, researchers must rigorously screen for CNS side effects, as the 6-methylpyridine motif has a high affinity for neurological targets [3].

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